

what is the chemical structure of Lumichrome

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Compound of Interest

Compound Name: Lumichrome

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An In-depth Technical Guide to Lumichrome

Introduction

Lumichrome (7,8-Dimethylalloxazine) is a yellow, crystalline solid and a fluorescent photoproduct resulting from the degradation of riboflavin (Vitamin B2) in acidic or neutral solutions.[1][2] It is recognized as a natural metabolite of riboflavin and has been identified in various organisms, including certain microbes and plants.[3][4][5] **Lumichrome** is an effective photosensitizer and fluorescent dye, and recent research has highlighted its potential in pharmacology, including its role in inhibiting cancer cell growth and inducing apoptosis.[6][7] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and biological significance.

Chemical Identity and Structure

Lumichrome is classified as a flavin, a class of organic compounds characterized by a tricyclic isoalloxazine ring system.[8] Its core structure is a benzo[g]pteridine-2,4-dione moiety with two methyl groups at the 7 and 8 positions.[1][3]

Table 1: Chemical Identifiers for **Lumichrome**

Identifier	Value	Reference
IUPAC Name	7,8-dimethyl-1H-benzo[g]pteridine-2,4-dione	[1]
CAS Number	1086-80-2	[1]
Molecular Formula	C ₁₂ H ₁₀ N ₄ O ₂	[1] [2] [9] [10]
SMILES	<chem>CC1=CC2=C(C=C1C)N=C3C(=N2)C(=O)NC(=O)N3</chem>	[1]
InChI	1S/C12H10N4O2/c1-5-3-7-8(4-6(5)2)14-10-9(13-7)11(17)16-12(18)15-10/h3-4H,1-2H3,(H2,14,15,16,17,18)	[1]

| InChIKey | ZJTJUVIJVLLGSP-UHFFFAOYSA-N |[\[1\]](#) |

Caption: 2D chemical structure of **Lumichrome** (7,8-dimethyl-1H-benzo[g]pteridine-2,4-dione).

Physicochemical Properties

Lumichrome is a stable solid under normal conditions, though it is incompatible with strong oxidizing agents.[\[2\]](#) It is combustible and typically appears as a pale yellow to yellow solid.[\[2\]](#) Its solubility is limited in many common solvents but is slightly soluble in aqueous bases, DMSO (with heating), and methanol.[\[2\]](#)[\[4\]](#)[\[11\]](#)

Table 2: Physicochemical Data for **Lumichrome**

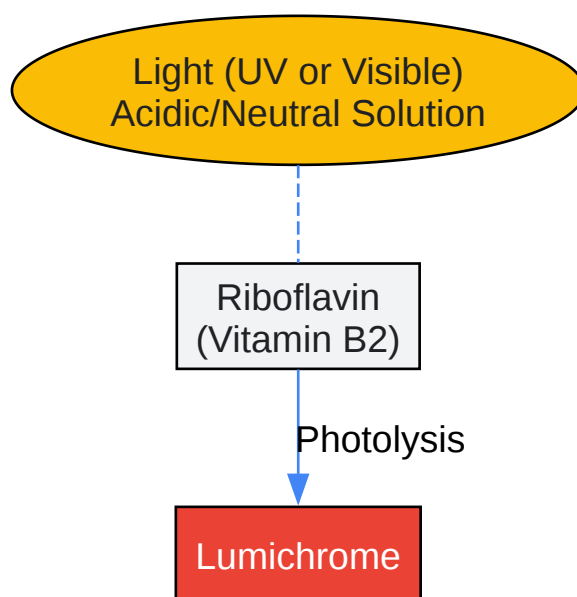
Property	Value	Reference
Molecular Weight	242.23 g/mol	[1][2][9]
Monoisotopic Mass	242.08037557 Da	[1]
Melting Point	>300 °C	[1][9]
pKa	10.02 ± 0.70 (Predicted)	[2]
λ_{max} (UV/Vis)	219, 248, 335, 384 nm	[3][4]
Appearance	Pale Yellow to Yellow Solid	[2]

| Solubility | Slightly soluble in aqueous base, DMSO (heated), methanol |[2][4][11] |

Experimental Protocols

1. Formation of **Lumichrome** from Riboflavin

Lumichrome is famously formed via the photolysis (photodegradation) of riboflavin in acidic or neutral aqueous solutions.[1][2] This process involves the irreversible photodegradation of the ribityl side chain of riboflavin.



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Caption: Workflow for the formation of **Lumichrome** from Riboflavin via photolysis.

2. Laboratory Synthesis of **Lumichrome**

A common laboratory synthesis involves the reaction of 4,5-dimethyl-1,2-phenylenediamine with alloxan monohydrate.^[12]

- Reactants:
 - Alloxan monohydrate (0.62 mmol)
 - 4,5-dimethyl-1,2-phenylenediamine (0.62 mmol)
 - p-toluenesulfonic acid (0.62 mmol)
- Procedure:
 - A mixture of the three reactants is placed in a 10 mL stainless steel grinding jar containing one 12 mm stainless steel ball.
 - The mixture is milled for one hour at a frequency of 30 Hz.
 - Following milling, the reaction mixture is washed with methanol and filtered.
 - The resulting product is collected as a yellow solid.^[12]

3. Purification Protocol

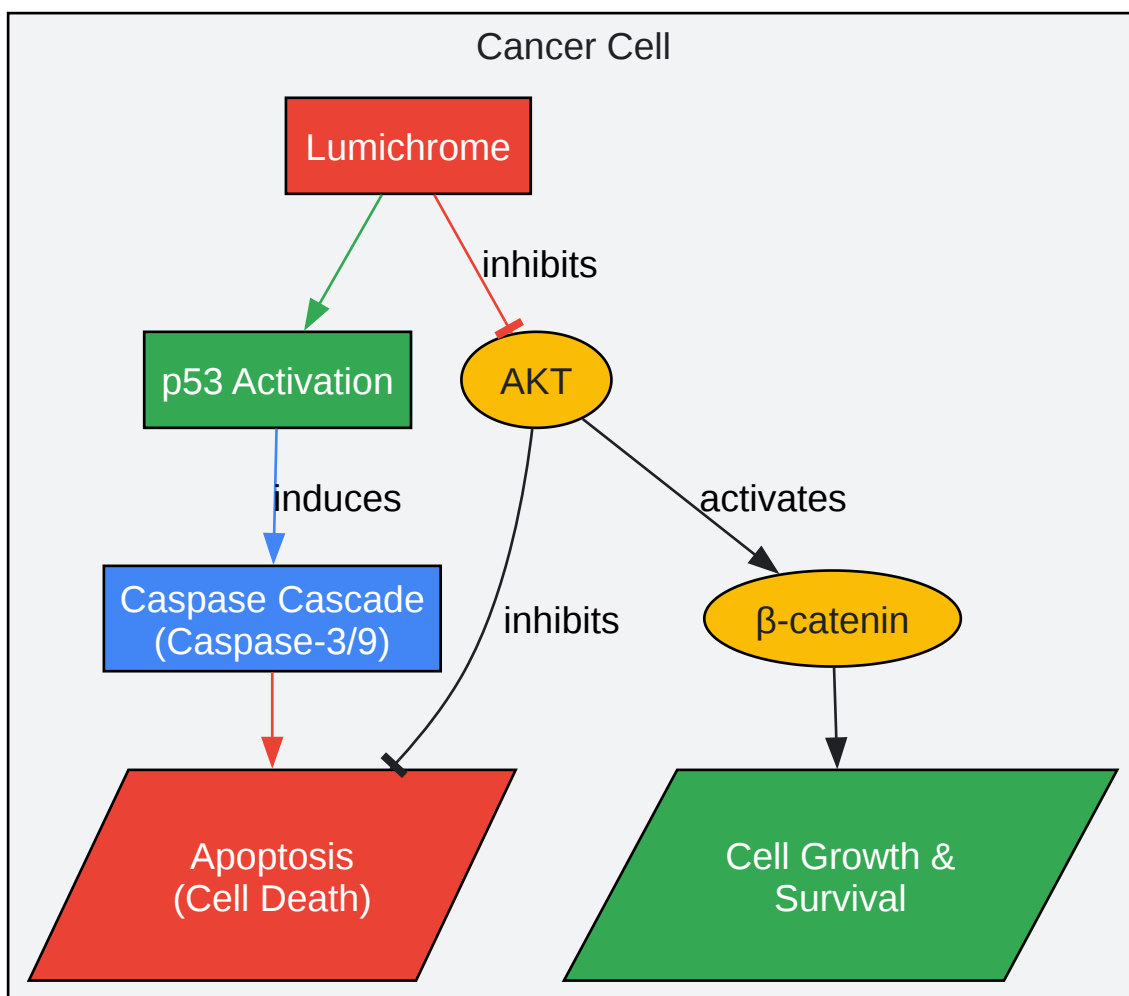
A standard method for purifying **Lumichrome** is through recrystallization.

- Solvent: Glacial acetic acid.
- Procedure:
 - Dissolve the crude **Lumichrome** solid in a minimal amount of hot glacial acetic acid.
 - Allow the solution to cool slowly to facilitate the formation of crystals.
 - Collect the crystals by filtration.

- Repeat the recrystallization process a second time to ensure high purity.
- Dry the purified crystals at 100°C under vacuum.[2]

Biological Significance and Signaling Pathways

Lumichrome is more than a simple degradation product; it is a biologically active molecule. It acts as a rhizosphere signal molecule that can alter seedling development and can activate the LasR bacterial quorum-sensing receptor.[3] More recently, **Lumichrome** has been identified as an inhibitor of human lung cancer cell growth, inducing apoptosis through a p53-dependent mechanism.[6][7][13] It also inhibits the AKT/ β -catenin signaling pathway, which is crucial for cell survival and proliferation.[6]



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Caption: **Lumichrome**'s role in inducing apoptosis and inhibiting cell survival pathways.

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